

Spectroscopic Data for 1-(5-Fluoro-2-methylphenyl)pyrrolidine Currently Unavailable

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(5-Fluoro-2-methylphenyl)pyrrolidine

Cat. No.: B1346425

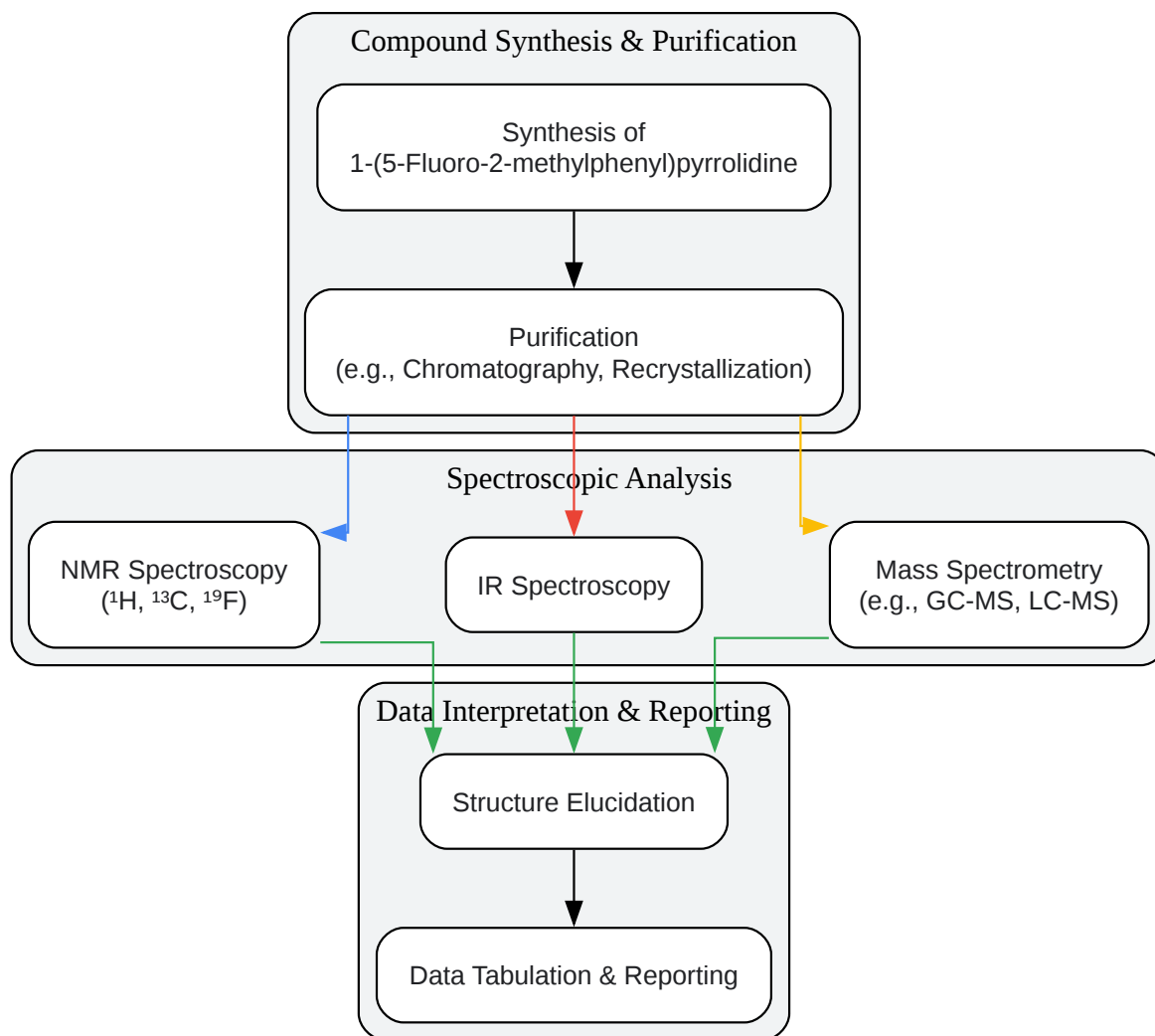
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A comprehensive search for spectroscopic data (NMR, IR, MS) and detailed experimental protocols for the compound **1-(5-Fluoro-2-methylphenyl)pyrrolidine** did not yield specific results for this molecule. While information on structurally related compounds, such as cathinone and pyridinone derivatives, is available, the requested data for the precise chemical entity of **1-(5-Fluoro-2-methylphenyl)pyrrolidine** could not be located in the publicly accessible literature.

The search included queries for Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, as well as for the synthesis and characterization of the target compound. The retrieved information pertained to molecules with either a fluorophenyl group or a pyrrolidine ring but not the exact requested combination. For instance, data was found for 5-Fluoro-2-pyrrolidin-1-ylaniline hydrochloride and various other derivatives, none of which correspond to the specified molecule of interest.

Due to the absence of specific experimental data for **1-(5-Fluoro-2-methylphenyl)pyrrolidine**, it is not possible to provide the requested in-depth technical guide with quantitative data tables and detailed experimental methodologies.

As a general illustration of the workflow for spectroscopic analysis of a novel compound, the following diagram outlines the typical process.



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Caption: General workflow for the spectroscopic analysis of a synthesized chemical compound.

For researchers and scientists in drug development, obtaining this data would typically involve the de novo synthesis of **1-(5-Fluoro-2-methylphenyl)pyrrolidine** followed by characterization using the above-mentioned spectroscopic techniques. The resulting data would then be compiled and analyzed to confirm the structure and purity of the compound.

- To cite this document: BenchChem. [Spectroscopic Data for 1-(5-Fluoro-2-methylphenyl)pyrrolidine Currently Unavailable]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346425#1-5-fluoro-2-methylphenyl-pyrrolidine-spectroscopic-data-nmr-ir-ms>]

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com